

JBSNF-000028 Free Base: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JBSNF-000028 free base

Cat. No.: B12391307

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

JBSNF-000028 is a potent and orally active small molecule inhibitor of Nicotinamide N-methyltransferase (NNMT). As a key enzyme in cellular metabolism, NNMT has emerged as a promising therapeutic target for a range of metabolic disorders. This technical guide provides a comprehensive overview of the chemical properties, biological activity, and relevant experimental protocols for **JBSNF-000028 free base**, intended to support further research and development in this field.

Chemical Properties

JBSNF-000028 free base is a tricyclic small molecule. While specific experimental data for some physicochemical properties are not publicly available, the fundamental chemical identifiers and solubility have been reported.

Table 1: Chemical and Physical Properties of **JBSNF-000028 Free Base**

Property	Value	Source
IUPAC Name	2-methyl-1,2,5,6-tetrahydro-3H-pyrrolo[3,2,1-ij]quinazolin-3-imine	N/A
Molecular Formula	C ₁₁ H ₁₃ N ₃	[1]
Molecular Weight	187.24 g/mol	[1]
CAS Number	3026599-90-3	[2]
Appearance	Solid (form not specified)	[3]
Solubility	Soluble in DMSO	[4][5]
Melting Point	Not publicly available	N/A
Boiling Point	Not publicly available	N/A
pKa	Not publicly available	N/A
LogP	Not publicly available	N/A

Biological Activity

JBSNF-000028 is a highly potent inhibitor of NNMT across multiple species. Its inhibitory action on NNMT leads to downstream effects on cellular metabolism, including insulin sensitization and glucose regulation.

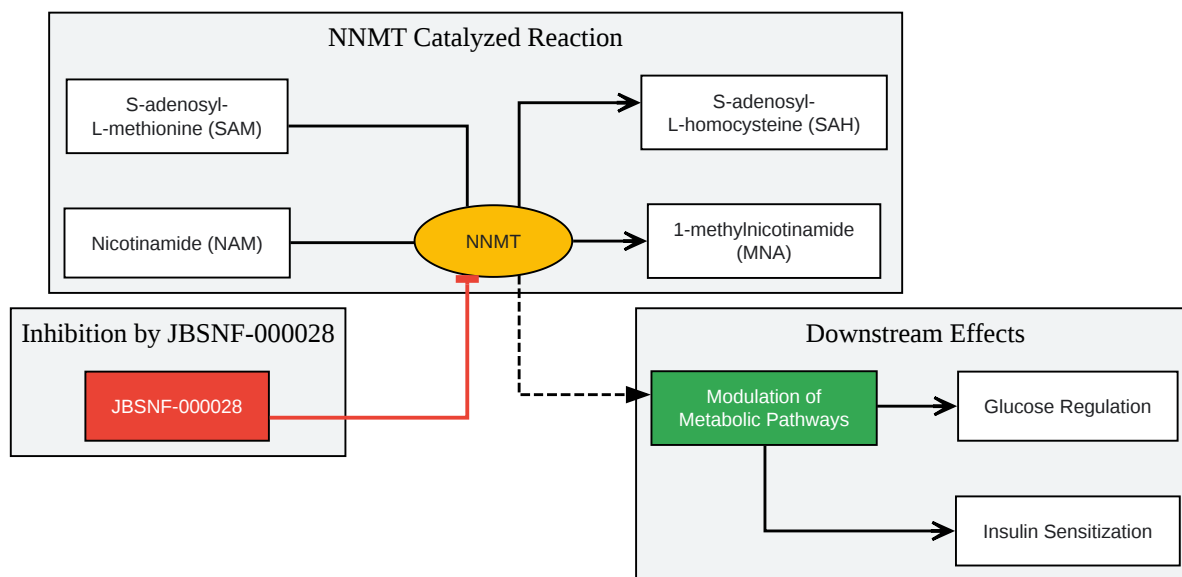
Table 2: In Vitro Inhibitory Activity of JBSNF-000028

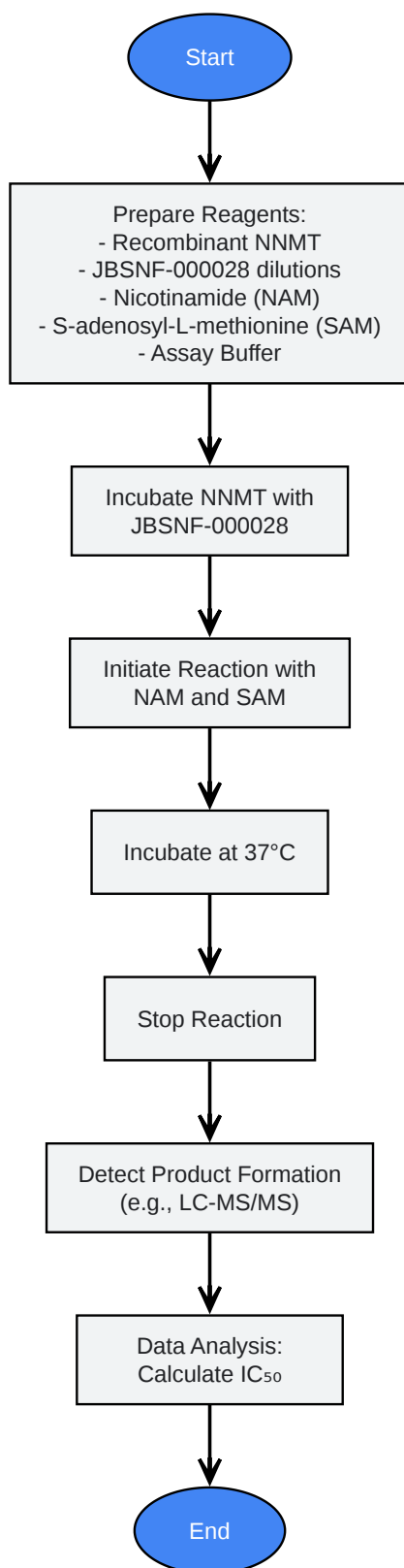
Target	IC ₅₀ (μM)	Cell Line/Assay Condition	Source
Human NNMT (hNNMT)	0.033	Recombinant enzyme assay	[2]
Monkey NNMT (mkNNMT)	0.19	Recombinant enzyme assay	[2]
Mouse NNMT (mNNMT)	0.21	Recombinant enzyme assay	[2]
Endogenous Cellular NNMT	EC ₅₀ = 2.5	U2OS cells (24h treatment)	[2]

JBSNF-000028 has demonstrated a lack of cytotoxicity in HepG2 cells at concentrations up to 100 μM over a 72-hour period.[2][6]

Mechanism of Action and Signaling Pathway

JBSNF-000028 exerts its biological effects by directly inhibiting the enzymatic activity of Nicotinamide N-methyltransferase (NNMT). NNMT catalyzes the methylation of nicotinamide (NAM) to 1-methylnicotinamide (MNA), utilizing S-adenosyl-L-methionine (SAM) as a methyl donor, which is converted to S-adenosyl-L-homocysteine (SAH). By blocking this reaction, JBSNF-000028 modulates the levels of these key metabolites, which has downstream consequences on various cellular processes.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. JBSNF-000028 - TargetMol Chemicals Inc \[bioscience.co.uk\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. JBSNF-000028 | NNMT Inhibitor | Insulin sensitization | TargetMol \[targetmol.com\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [JBSNF-000028 Free Base: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12391307/docs#jbsnf-000028-free-base-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b12391307/docs#jbsnf-000028-free-base-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)